

A Comprehensive Spectroscopic Guide to 4-(4-Aminophenyl)-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 4-(4-Aminophenyl)-N,N-dimethylbenzamide

CAS No.: 166386-41-0

Cat. No.: B581844

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This in-depth technical guide provides a detailed analysis of the spectral data for **4-(4-Aminophenyl)-N,N-dimethylbenzamide** (CAS No. 166386-41-0), a key intermediate in medicinal chemistry and drug development.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development, offering a thorough examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics.

Introduction

4-(4-Aminophenyl)-N,N-dimethylbenzamide, with the molecular formula $C_{15}H_{16}N_2O$ and a molecular weight of 240.30 g/mol, is a bifunctional molecule incorporating a primary aromatic amine and a tertiary benzamide.^[1] This unique combination of functional groups makes it a valuable building block in the synthesis of a wide range of biologically active compounds. Accurate and comprehensive spectral characterization is paramount for confirming the identity, purity, and structure of this intermediate in any synthetic workflow. This guide provides a detailed interpretation of its spectral data, grounded in fundamental principles and supported by established methodologies.

Molecular Structure and Key Features

A clear understanding of the molecular structure is fundamental to interpreting its spectral data. The molecule consists of two para-substituted phenyl rings linked together, forming a biphenyl core. One ring is substituted with a primary amine ($-NH_2$) group, and the other with an N,N-dimethylbenzamide ($-C(=O)N(CH_3)_2$) group.

Caption: Molecular structure of **4-(4-Aminophenyl)-N,N-dimethylbenzamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule. Due to the lack of publicly available experimental spectra for this specific compound, the following analysis is based on predicted data, interpreted in the context of known chemical shift values for analogous structures.

1H NMR Spectroscopy

The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments.

Table 1: Predicted 1H NMR Spectral Data

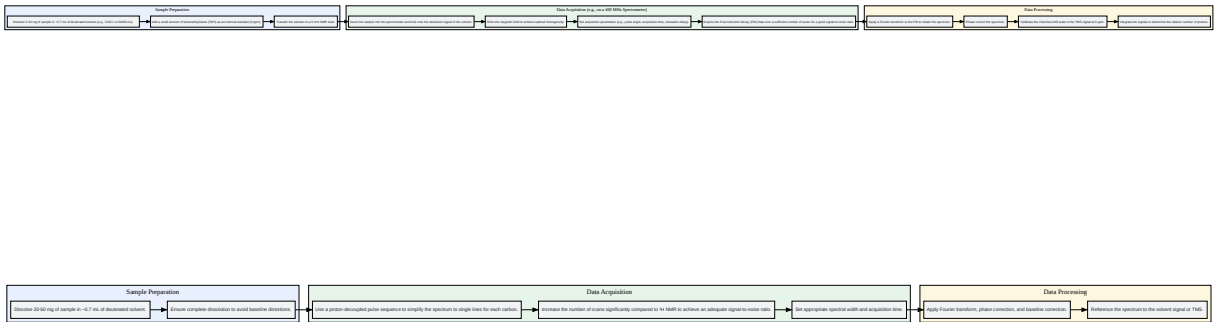
Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.6-7.8	Doublet	2H	Aromatic protons ortho to the amide group
~7.4-7.6	Doublet	2H	Aromatic protons meta to the amide group
~7.2-7.4	Doublet	2H	Aromatic protons ortho to the amine group
~6.7-6.9	Doublet	2H	Aromatic protons meta to the amine group
~3.8-4.2	Broad Singlet	2H	-NH ₂ protons
~3.0-3.2	Singlet	6H	-N(CH ₃) ₂ protons

Interpretation:

- Aromatic Region (6.7-7.8 ppm): The spectrum is expected to show four distinct doublets, characteristic of two para-substituted benzene rings. The electron-withdrawing nature of the N,N-dimethylbenzamide group will deshield the protons on its ring, causing them to appear at a higher chemical shift compared to the protons on the aniline ring.
- Amine Protons (3.8-4.2 ppm): The protons of the primary amine will likely appear as a broad singlet. The exact chemical shift and broadness can be influenced by solvent, concentration, and temperature due to hydrogen bonding and exchange.
- N,N-dimethyl Protons (3.0-3.2 ppm): The six protons of the two methyl groups attached to the amide nitrogen are expected to appear as a single sharp singlet. However, it is important to note that hindered rotation around the C-N amide bond can sometimes lead to two distinct singlets for the methyl groups, a phenomenon observed in similar N,N-dimethylamides.

Experimental Protocol for ¹H NMR Acquisition:

A standardized protocol for acquiring a high-quality ¹H NMR spectrum is crucial for accurate structural elucidation.



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Caption: Standard workflow for ¹³C NMR spectroscopy.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule.

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3400-3500	N-H asymmetric stretch	Primary Amine
3300-3400	N-H symmetric stretch	Primary Amine
~1630	C=O stretch (Amide I)	Tertiary Amide
~1600, ~1500	C=C aromatic stretch	Aromatic Rings
~1350	C-N stretch	Aromatic Amine
~1250	C-N stretch	Tertiary Amide
~830	C-H out-of-plane bend	para-disubstituted ring

Interpretation:

- N-H Stretching (3300-3500 cm⁻¹): The presence of two distinct bands in this region is a clear indication of the primary amine group (-NH₂).
- C=O Stretching (~1630 cm⁻¹): A strong absorption band in this region, known as the Amide I band, is characteristic of the carbonyl group in the tertiary amide.
- Aromatic C=C Stretching (~1600, ~1500 cm⁻¹): Multiple sharp bands in this region are indicative of the aromatic rings.
- C-N Stretching (~1350, ~1250 cm⁻¹): The stretching vibrations of the C-N bonds of the aromatic amine and the tertiary amide will appear in this region.
- C-H Bending (~830 cm⁻¹): A strong band around this wavenumber suggests para-disubstitution on the aromatic rings.

Experimental Protocol for FTIR-ATR Spectroscopy:

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining the IR spectrum of a solid sample.



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Caption: Standard workflow for FTIR-ATR spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Predicted Mass Spectrum (Electron Ionization - EI):

- Molecular Ion (M^+): The molecular ion peak is expected at $m/z = 240$, corresponding to the molecular weight of the compound. Aromatic compounds typically show a relatively stable molecular ion.
- Key Fragmentation Pathways:
 - Loss of a methyl radical ($-CH_3$): A peak at $m/z = 225$, resulting from the loss of a methyl group from the N,N-dimethylamino moiety.
 - Formation of the benzoyl cation: A prominent peak at $m/z = 105$, corresponding to the $[C_6H_5CO]^+$ fragment.
 - Cleavage of the amide C-N bond: A peak at $m/z = 196$, resulting from the cleavage of the bond between the carbonyl carbon and the nitrogen atom.
 - Formation of the 4-aminobiphenyl cation: A peak at $m/z = 169$, corresponding to the $[H_2N-C_6H_4-C_6H_5]^+$ fragment.

Experimental Protocol for GC-MS (EI) Analysis:

Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is a standard method for the analysis of volatile and semi-volatile organic compounds.



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